

# Bitertanol Field Trial Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for conducting field trials to evaluate the efficacy and determine the residue levels of **bitertanol**, a broad-spectrum triazole fungicide. **Bitertanol** is effective against a range of fungal diseases in various crops by inhibiting ergosterol biosynthesis.[1] The following protocols are designed to ensure robust and reliable data collection in line with Good Agricultural Practice (GAP).

## **Quantitative Data Summary**

The following tables summarize key quantitative data derived from various field trials and analytical studies of **bitertanol**.

Table 1: Bitertanol Application Parameters in Field Trials



Crop	Target Disease	Application Rate (ai)	Formulation	Number of Application s	Reference
Peanuts	Not Specified	500 g/ha	Not Specified	4	FAO
Bananas	Black Sigatoka	0.133 lbs/A	EC or SC	Up to 8	[2][3]
Apples	Apple Scab	2 oz/100 gallons	50% WP	Not Specified	[2]
Cotton	Not Specified	250 g/ha	50% WP	2	[2]

Table 2: Bitertanol Residue Data from Supervised Field Trials

Crop	Application Rate (ai)	Pre-Harvest Interval (PHI)	Mean Residue (mg/kg)	Maximum Residue (mg/kg)	Reference
Bananas (unbagged)	0.26 lb/A (2x)	0 days	< 0.50	< 0.50	[2]
Bananas (bagged)	0.26 lb/A (2x)	0 days	< 0.50	< 0.50	[2]
Apples	Not Specified	49 days	>95% parent compound	Not Specified	[2]
Peanuts (nut meats)	Not Specified	Not Specified	0.06	Not Specified	[2]

Table 3: Analytical Methods for **Bitertanol** Residue Analysis



Method	Matrix	Limit of Detection (LOD) / Limit of Quantification (LOQ)	Recovery Rate (%)	Reference
DFG Method S 19	Plant materials	0.5 mg/kg (LOD)	80-100	FAO
DFG Method 613	Plant materials, soil, water	0.01-0.05 mg/kg (LOQ)	82-114	FAO
Gas Chromatography (NPD)	Banana pulp and peels	0.01 ppm	70-98	[4]
HPLC-MS/MS (QuEChERS)	Peanuts	0.001-0.011 mg/kg (LOD)	80.9-108.5	[5]

## **Experimental Protocols**

The following are detailed protocols for conducting fungicide efficacy and residue field trials for **bitertanol**.

2.1. Fungicide Efficacy Trial Protocol (Adapted for Apple Scab)

Objective: To evaluate the efficacy of **bitertanol** in controlling apple scab (Venturia inaequalis) on apple trees.

#### Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: Minimum of 4 replicates per treatment.
- Plot Size: A minimum of 5 trees per plot.
- Treatments:



- Untreated Control
- Bitertanol at the recommended application rate.
- Bitertanol at a higher rate (e.g., 1.5x or 2x the recommended rate).
- A standard commercial fungicide for comparison.

#### Methodology:

- Site Selection and Preparation:
  - Select an orchard with a known history of apple scab and uniform tree size and vigor.
  - Ensure the site has not been treated with fungicides that could interfere with the trial.
  - Mark out plots and replicates clearly.
- Fungicide Application:
  - Apply bitertanol preventatively, with the first application at the green tip stage and subsequent applications at 7-14 day intervals, depending on disease pressure and weather conditions.
  - Use a calibrated airblast sprayer to ensure thorough coverage of the foliage and fruit.
  - Record all application details, including date, time, weather conditions, spray volume, and pressure.
- Disease Assessment:
  - Assess disease incidence and severity at regular intervals (e.g., 14-21 days) throughout the growing season and at harvest.
  - Leaf Scab Assessment: Randomly select 20 shoots per tree and assess the presence or absence of scab lesions on the leaves. Calculate the percentage of infected leaves.



- Fruit Scab Assessment: At harvest, randomly select 100 fruits per plot and assess the
  percentage of fruit with scab lesions and the severity of the infection on each fruit using a
  rating scale (e.g., 0 = no scab, 1 = 1-5% fruit surface affected, etc.).
- Data Analysis:
  - Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD.
  - Use mean separation tests (e.g., Tukey's HSD) to compare treatment means.
  - Calculate the percentage of disease control for each treatment relative to the untreated control.
- 2.2. Pesticide Residue Trial Protocol (Adapted for Peanuts)

Objective: To determine the residue levels of **bitertanol** in peanuts at a specified pre-harvest interval (PHI).

#### Experimental Design:

- Design: Typically unreplicated plots for each treatment and sampling interval, but conducted at multiple, geographically distinct locations to cover a range of environmental conditions.
- Plot Size: Sufficiently large to provide representative samples for analysis.
- Treatments:
  - Untreated Control
  - Bitertanol applied at the maximum recommended rate and number of applications.

#### Methodology:

- Site Selection and Plot Establishment:
  - Select trial sites representative of major peanut-growing regions.
  - Establish plots according to standard agronomic practices for the region.



#### • Fungicide Application:

- Apply bitertanol according to the proposed label recommendations, including the maximum application rate, maximum number of applications, and the minimum interval between applications.
- Use calibrated application equipment to ensure accurate and uniform application.
- Maintain detailed records of each application.

#### Sample Collection:

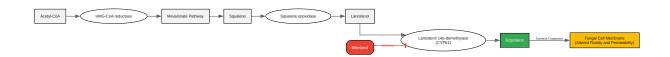
- Collect representative samples of peanut pods from the treated and control plots at the specified pre-harvest interval (PHI).
- Follow a random sampling pattern across the plot to ensure the sample is representative.
- Collect a sufficient quantity of peanuts to allow for analysis and retention of a backup sample. A minimum of 1 kg of fruitlets from all palms in each treatment can be used as a guideline.[4]
- Place samples in labeled, clean bags and freeze them as soon as possible to prevent residue degradation.[6]
- Sample Preparation and Analysis (QuEChERS Method):
  - Homogenize the peanut samples.
  - Weigh a representative subsample (e.g., 10 g) into a centrifuge tube.
  - Add extraction solvent (e.g., acetonitrile) and shake vigorously.
  - Add partitioning salts (e.g., magnesium sulfate, sodium chloride) and shake.
  - Centrifuge the sample.
  - Take an aliquot of the supernatant for cleanup using dispersive solid-phase extraction (d-SPE) with appropriate sorbents (e.g., PSA, C18) to remove interfering matrix components.



- Centrifuge again and filter the supernatant.
- Analyze the final extract using a validated analytical method, such as HPLC-MS/MS, to quantify the **bitertanol** residues.
- · Data Reporting:
  - Report residue levels in mg/kg.
  - Include details of the analytical method, including the limit of quantification (LOQ), recovery data, and quality control results.
  - The data will be used to establish or confirm the Maximum Residue Limit (MRL).

## **Mandatory Visualizations**

Bitertanol Mode of Action: Ergosterol Biosynthesis Inhibition

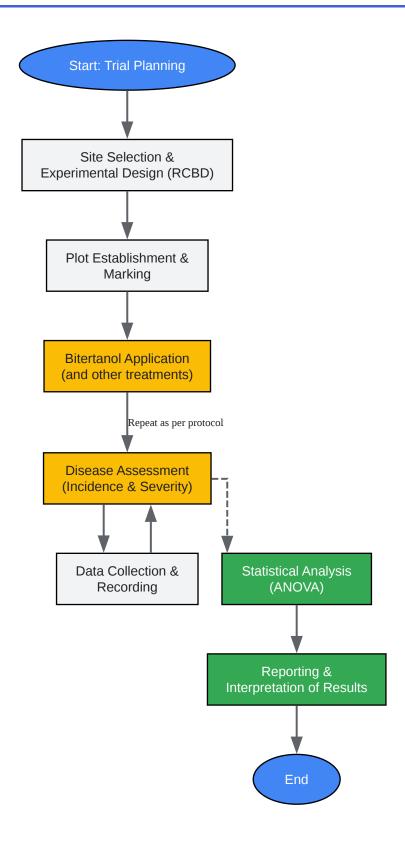


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Caption: Bitertanol inhibits the C14-demethylase enzyme, disrupting ergosterol synthesis.

Experimental Workflow for a Fungicide Efficacy Field Trial



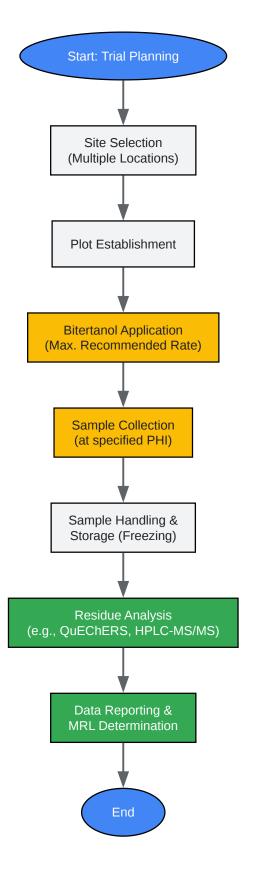


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Caption: Workflow for conducting a fungicide efficacy field trial.



#### Experimental Workflow for a Pesticide Residue Field Trial



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Caption: Workflow for conducting a pesticide residue field trial.

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